

# Essential Safety and Operational Guide for Handling (+/-)-Enterolactone-13c3

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## Compound of Interest

Compound Name: (+/-)-Enterolactone-13c3

Cat. No.: B15287541

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(+/-)-Enterolactone-13c3**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

While **(+/-)-Enterolactone-13c3** is labeled with a stable, non-radioactive isotope, it should be handled with the same precautions as its parent compound, which is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.

Table 1: Hazard Summary and Recommended Personal Protective Equipment

Hazard Classification	Required Personal Protective Equipment (PPE)
Skin Irritant	Gloves: Nitrile or latex gloves should be worn at all times when handling the compound.
Eye Irritant	Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.
Respiratory Irritant	Respiratory Protection: A dust mask (N95 or equivalent) is recommended when handling the solid form to avoid inhalation of airborne particles.

Note: Always work in a well-ventilated area, preferably within a chemical fume hood, when handling the solid compound.

## Step-by-Step Handling and Experimental Protocol

### 2.1. Preparation and Weighing

- Designated Area: Conduct all handling of solid **(+/-)-Enterolactone-13c3** in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize exposure.
- Personal Protective Equipment: Before handling, ensure all required PPE is correctly worn as detailed in Table 1.
- Weighing:
  - Use a clean spatula to transfer the solid compound from its storage container to a tared weigh boat or vessel.
  - Avoid creating dust. If transferring to a narrow-mouthed container, use a folded piece of paper or a funnel to guide the solid.
  - Do not return any excess chemical to the original container to prevent contamination.

- **Container Sealing:** Immediately after dispensing, securely close the lid of the storage container.

## 2.2. Solution Preparation

- **Solvent Selection:** **(+/-)-Enterolactone-13c3** is soluble in organic solvents such as DMSO and dimethylformamide.
- **Dissolving:**
  - Add the chosen solvent to the vessel containing the weighed solid.
  - If necessary, gently agitate or vortex the mixture until the solid is completely dissolved.
  - For aqueous buffers, it is recommended to first dissolve the compound in a small amount of an appropriate organic solvent before diluting with the aqueous buffer.
- **Labeling:** Clearly label the container with the compound name, concentration, solvent, and date of preparation.

## Disposal Plan

As **(+/-)-Enterolactone-13c3** is labeled with a stable isotope, its disposal is governed by its chemical properties, not radiological concerns.<sup>[1][2]</sup> It should be treated as chemical waste.

### 3.1. Waste Segregation

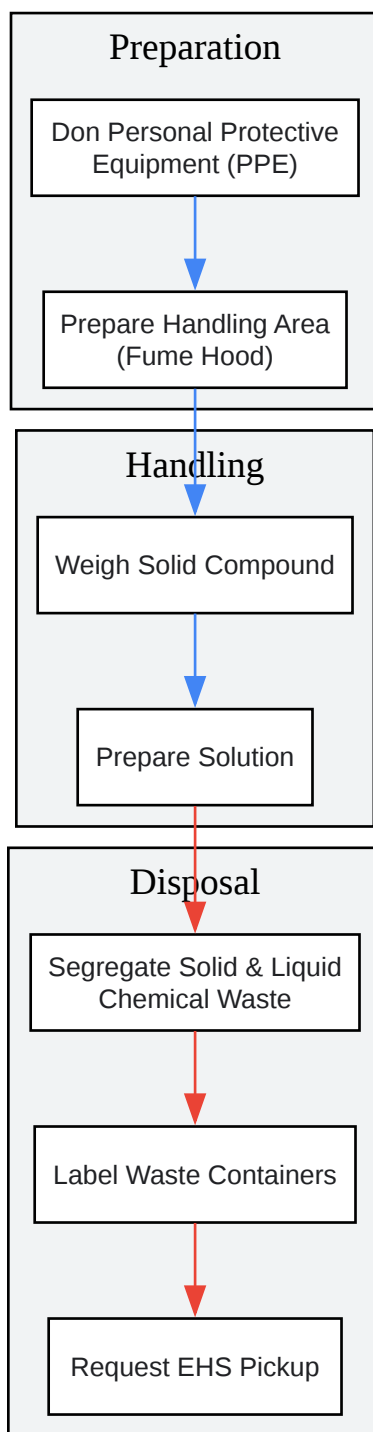
- **Solid Waste:** Dispose of any contaminated solid materials (e.g., weigh boats, gloves, paper towels) in a designated solid chemical waste container.
- **Liquid Waste:** Dispose of solutions containing **(+/-)-Enterolactone-13c3** in a clearly labeled liquid chemical waste container. Do not pour down the sink.
- **Sharps:** Any contaminated sharps (e.g., needles, pipette tips) must be disposed of in a designated sharps container for chemical waste.

### 3.2. Waste Container Management

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**(+/-)-Enterolactone-13c3**," and the approximate concentration and solvent if in a liquid mixture.
- **Storage:** Store waste containers in a designated satellite accumulation area within the laboratory, away from general traffic.
- **Disposal Request:** When the waste container is full, follow your institution's procedures for chemical waste pickup and disposal through the Environmental Health and Safety (EHS) department.

## Workflow Visualization

The following diagram illustrates the standard operational workflow for handling and disposing of **(+/-)-Enterolactone-13c3**.



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Caption: Workflow for Handling and Disposal of **(+/-)-Enterolactone-13c3**.

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## References

- 1. moravek.com [moravek.com]
- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
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